

# The Discovery and Historical Context of 19-Norandrosterone: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 19-Norandrosterone

Cat. No.: B1242311

[Get Quote](#)

An in-depth whitepaper for researchers, scientists, and drug development professionals on the origins, metabolism, and analytical detection of a key steroid metabolite.

## Executive Summary

**19-Norandrosterone** (19-NA) is a principal urinary metabolite of the anabolic-androgenic steroid (AAS) nandrolone (19-nortestosterone) and its prohormones.<sup>[1][2]</sup> Its detection is a cornerstone of anti-doping programs worldwide, serving as a definitive biomarker for the illicit use of nandrolone.<sup>[3][4]</sup> The history of **19-norandrosterone** is intrinsically linked to the synthesis of its parent compound, nandrolone, in the 1950s and the subsequent evolution of sophisticated analytical techniques designed to detect its presence in biological samples.<sup>[4]</sup> This guide provides a comprehensive overview of the discovery, historical context, metabolic pathways, and detailed analytical methodologies for **19-norandrosterone**, tailored for a scientific audience.

## Historical Context and Discovery

The story of **19-norandrosterone** begins with the synthesis of its parent steroid, nandrolone. Nandrolone was first synthesized in 1950, and its potent anabolic properties quickly led to its clinical investigation and, eventually, its misuse in sports.<sup>[3][4]</sup> The key chemical innovation that enabled the synthesis of 19-norsteroids was the Birch reduction, a method for the controlled reduction of aromatic rings, which provided a convenient route to these compounds.<sup>[3][5]</sup>

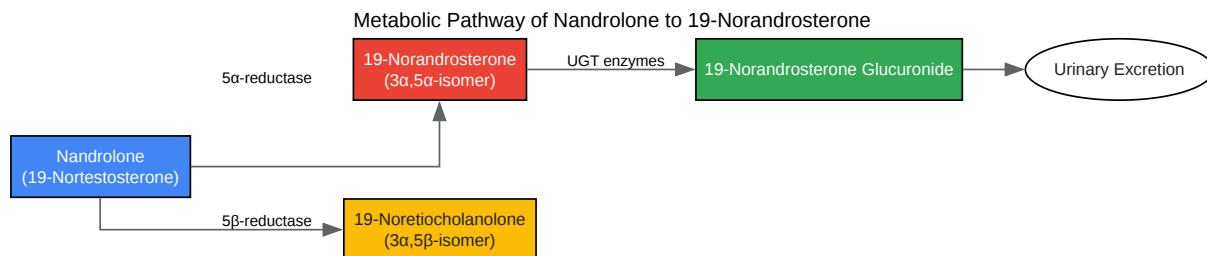
The identification of **19-norandrosterone** as the major metabolite of nandrolone was a crucial step in the development of anti-doping controls. Early methods for detecting nandrolone use were often unreliable. However, with the advent of combined gas chromatography-mass spectrometry (GC-MS), it became possible to accurately identify and quantify specific metabolites in urine.<sup>[6]</sup> This technological advancement allowed anti-doping laboratories to establish **19-norandrosterone** as the primary target for detecting nandrolone administration.<sup>[4]</sup>  
<sup>[6]</sup>

The significance of **19-norandrosterone** in sports was solidified with the establishment of a urinary threshold by the International Olympic Committee and later the World Anti-Doping Agency (WADA).<sup>[3]</sup> Currently, an adverse analytical finding is reported when the concentration of **19-norandrosterone** in a urine sample exceeds 2.0 ng/mL.<sup>[4][7]</sup> The historical context is also marked by controversies surrounding positive tests, including cases attributed to contaminated supplements or the endogenous production of **19-norandrosterone** under specific physiological conditions, such as pregnancy.<sup>[4][8][9]</sup>

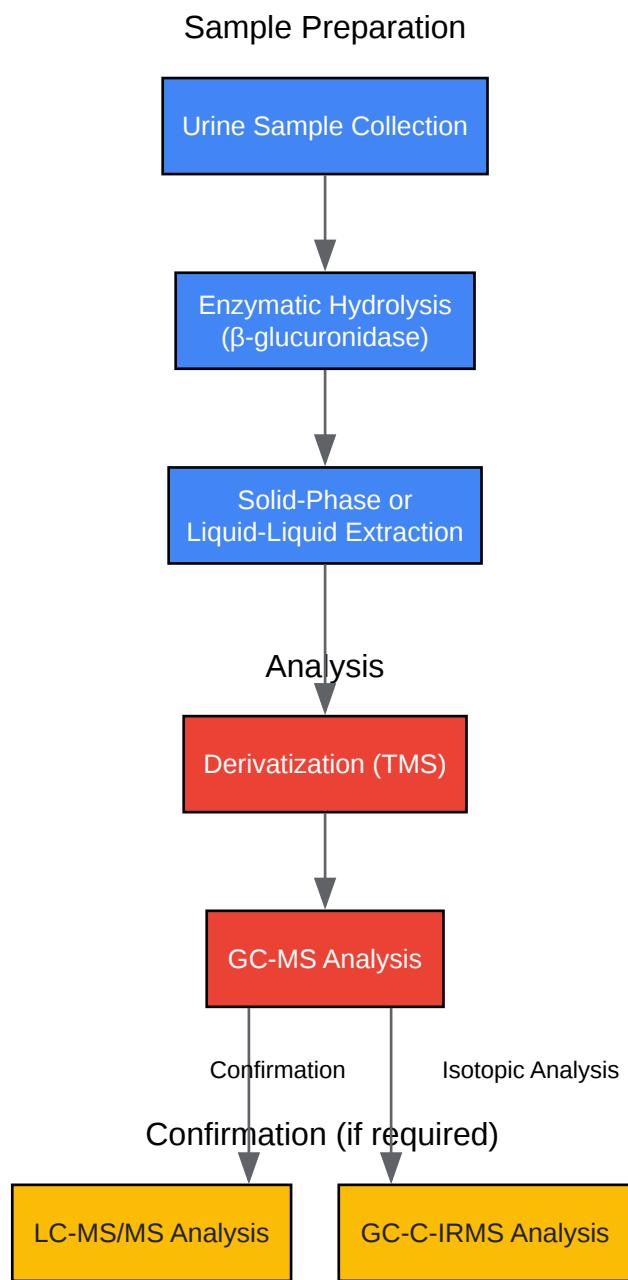
## Metabolism of Nandrolone to 19-Norandrosterone

Nandrolone is metabolized in the body primarily by the enzyme 5 $\alpha$ -reductase, which reduces the double bond in the A-ring of the steroid nucleus.<sup>[2][10]</sup> This enzymatic reaction converts nandrolone into two main metabolites: **19-norandrosterone** (3 $\alpha$ -hydroxy-5 $\alpha$ -estr-17-one) and 19-noretiocholanolone (3 $\alpha$ -hydroxy-5 $\beta$ -androst-17-one).<sup>[10][11][12]</sup> Of these, **19-norandrosterone** is typically the more abundant metabolite.<sup>[1][13]</sup>

Following their formation, these phase I metabolites undergo phase II metabolism, where they are conjugated with glucuronic acid or sulfate to increase their water solubility and facilitate their excretion in the urine.<sup>[12]</sup> **19-Norandrosterone** is predominantly excreted as a glucuronide conjugate.<sup>[14]</sup> The detection of these conjugated metabolites in urine is the basis of anti-doping tests for nandrolone.<sup>[12][15]</sup>



## General Analytical Workflow for 19-Norandrosterone Detection

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Atypical excretion profile and GC/C/IRMS findings may last for nine months after a single dose of nandrolone decanoate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. 19-Norandrosterone - Wikipedia [en.wikipedia.org]
- 3. Nandrolone - Wikipedia [en.wikipedia.org]
- 4. Significance of 19-norandrosterone in athletes' urine samples - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Steroid hormones and the Luftwaffe. A venture into fundamental strategic research and some of its consequences: the Birch reduction becomes a birth reduction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Detection and quantitation of 19-norandrosterone in urine by isotope dilution-mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. wada-ama.org [wada-ama.org]
- 8. academic.oup.com [academic.oup.com]
- 9. Determination of the origin of urinary norandrosterone traces by gas chromatography combustion isotope ratio mass spectrometry - Analyst (RSC Publishing) [pubs.rsc.org]
- 10. dshs-koeln.de [dshs-koeln.de]
- 11. academic.oup.com [academic.oup.com]
- 12. mdpi.com [mdpi.com]
- 13. researchgate.net [researchgate.net]
- 14. wada-ama.org [wada-ama.org]
- 15. Determination of nandrolone metabolites in human urine: comparison between liquid chromatography/tandem mass spectrometry and gas chromatography/mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Discovery and Historical Context of 19-Norandrosterone: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1242311#discovery-and-historical-context-of-19-norandrosterone>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)